

2-Chloro-6-fluoro-3-methylbenzaldehyde

molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-6-fluoro-3-methylbenzaldehyde

Cat. No.: B009777

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In-Depth Technical Guide: 2-Chloro-6-fluoro-3-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **2-Chloro-6-fluoro-3-methylbenzaldehyde**, a key intermediate in various synthetic applications, particularly in the development of novel pharmaceutical compounds.

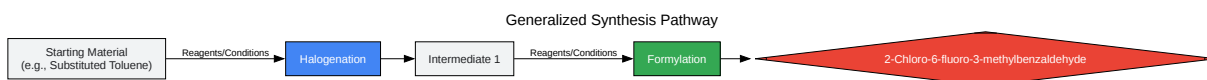
Core Physicochemical Data

The fundamental molecular and physical properties of **2-Chloro-6-fluoro-3-methylbenzaldehyde** are summarized below. This data is essential for reaction planning, analytical method development, and safety assessments.

Property	Value
Molecular Formula	C ₈ H ₆ ClFO[1][2]
Molar Mass	172.58 g/mol [1]
Monoisotopic Mass	172.00912 Da[2]
Melting Point	30-33°C[1]
Boiling Point (Predicted)	225.1 ± 35.0 °C[1]
Density (Predicted)	1.292 ± 0.06 g/cm ³ [1]

Synthesis Pathway Overview

The synthesis of **2-Chloro-6-fluoro-3-methylbenzaldehyde** typically involves a multi-step process. A generalized synthetic pathway is illustrated below. The precise reagents and conditions can be adapted based on the desired yield and purity.



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Caption: Generalized synthetic pathway for **2-Chloro-6-fluoro-3-methylbenzaldehyde**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Chloro-6-fluoro-3-methylbenzaldehyde** are crucial for reproducibility. While specific laboratory procedures may vary, the following outlines a general methodology for a key synthetic step.

Exemplary Protocol: Formylation of a Halogenated Intermediate

This protocol describes a representative formylation reaction to introduce the aldehyde group.

Materials:

- Halogenated aromatic intermediate

- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Formylating agent (e.g., Dichloromethyl methyl ether, N,N-Dimethylformamide/Oxalyl chloride)
- Lewis acid catalyst (e.g., Aluminum chloride, Tin(IV) chloride)
- Inert gas atmosphere (e.g., Nitrogen, Argon)
- Quenching solution (e.g., ice-cold water, dilute HCl)
- Extraction solvent (e.g., Ethyl acetate, Diethyl ether)
- Drying agent (e.g., Anhydrous sodium sulfate, Magnesium sulfate)
- Standard laboratory glassware and purification apparatus (e.g., chromatography column)

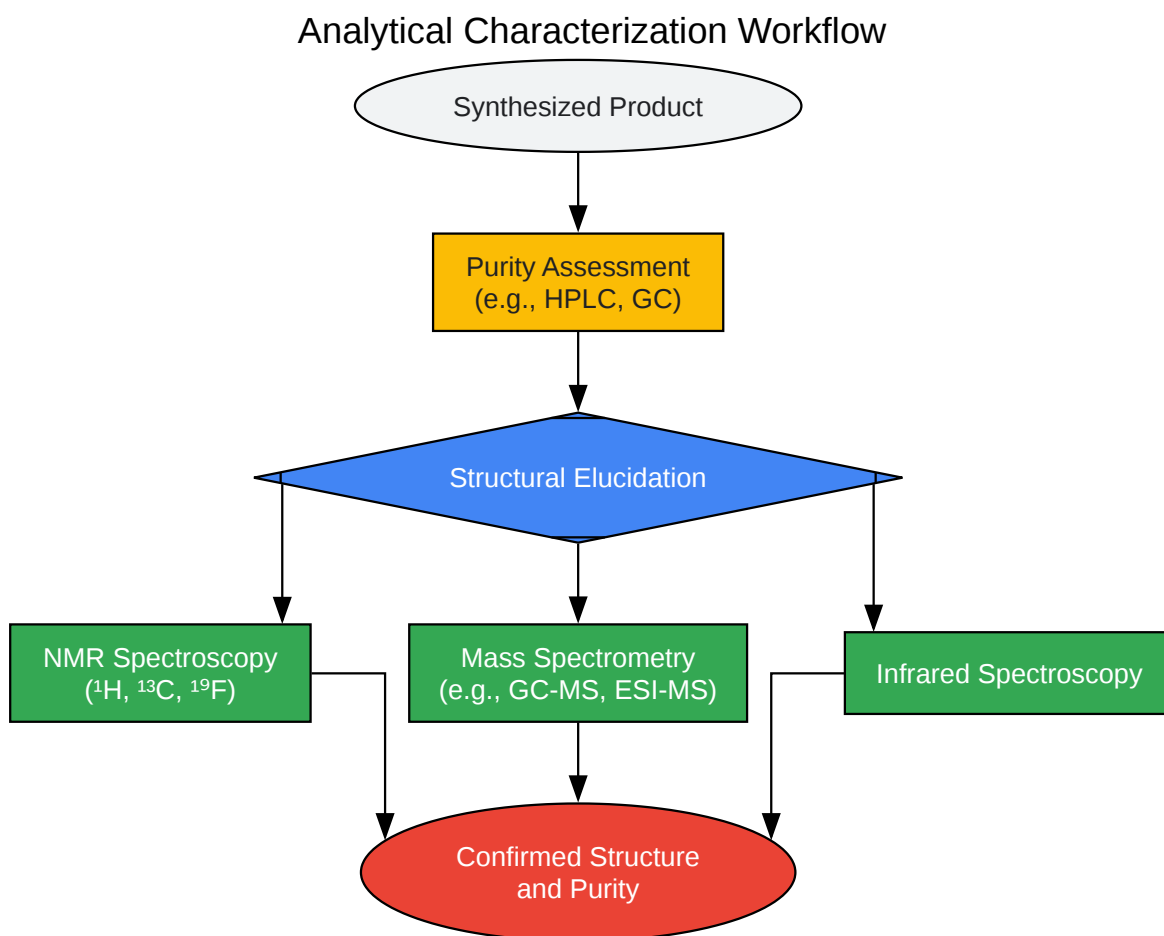
Procedure:

- **Reaction Setup:** Under an inert atmosphere, dissolve the halogenated aromatic intermediate in the anhydrous solvent within a reaction vessel equipped with a magnetic stirrer and a dropping funnel.
- **Catalyst Addition:** Cool the solution to the appropriate temperature (typically 0 °C to -78 °C) and slowly add the Lewis acid catalyst.
- **Formylating Agent Addition:** Add the formylating agent dropwise to the reaction mixture, maintaining the temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique (e.g., Thin Layer Chromatography, Gas Chromatography).
- **Quenching:** Once the reaction is complete, carefully quench the reaction mixture by pouring it into an ice-cold quenching solution.
- **Extraction:** Separate the organic layer and extract the aqueous layer with the extraction solvent.

- Washing and Drying: Combine the organic layers and wash with brine. Dry the organic layer over an anhydrous drying agent.
- Purification: Remove the solvent under reduced pressure and purify the crude product by a suitable method, such as column chromatography, to yield the final product.

Logical Workflow for Compound Characterization

The structural confirmation and purity assessment of the synthesized **2-Chloro-6-fluoro-3-methylbenzaldehyde** are critical. The following diagram illustrates a typical workflow for analytical characterization.



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Caption: Workflow for the analytical characterization of the target compound.

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References

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